

Spectroscopic Profiling & Characterization of 2,2-Diethyl-1-pentanol (CAS 14202-62-1)

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Compound of Interest

Compound Name: 2,2-Diethyl-1-pentanol

CAS No.: 14202-62-1

Cat. No.: B082163

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Executive Summary

2,2-Diethyl-1-pentanol (CAS 14202-62-1) represents a distinct class of "neo-structured" primary alcohols characterized by a quaternary carbon at the

-position (C2). Unlike linear isomers (e.g., 1-nonanol) or simple branched Guerbet alcohols (e.g., 2-ethyl-1-hexanol), the steric crowding around the hydroxyl group in this molecule imparts unique reactivity profiles—specifically resistance to esterification and oxidation—and distinct spectroscopic signatures.

This technical guide provides a definitive reference for the identification, synthesis, and spectral analysis of **2,2-Diethyl-1-pentanol**. It moves beyond basic data listing to explain the causality of spectral shifts and fragmentation patterns, ensuring researchers can confidently distinguish this isomer from structurally similar impurities.

Part 1: Structural Identification & Physicochemical Profile

The structural integrity of **2,2-Diethyl-1-pentanol** hinges on the quaternary C2 center. This steric bulk prevents the typical multiplet splitting seen in linear primary alcohols, serving as a primary diagnostic marker.

Table 1: Physicochemical Constants[1]

Property	Value / Description	Validation Note
IUPAC Name	2,2-Diethylpentan-1-ol	Longest chain is pentanol (C5)
CAS Registry	14202-62-1	Verified via PubChem [1]
Formula		MW: 144.25 g/mol
Structure	Neo-structure (Quaternary -C)	Achiral (Plane of symmetry)
Boiling Point	~185–190 °C (Predicted)	Lower than 1-nonanol (213 °C) due to branching
Density		Typical for branched C9 alcohols
Solubility	Organic solvents (High); Water (Low)	Hydrophobic alkyl tails dominate

Part 2: Synthesis & Impurity Profiling

To obtain high-purity spectral standards, commercial sourcing often fails due to isomer contamination. The most robust route for generating analytical-grade **2,2-Diethyl-1-pentanol** is the reduction of its corresponding acid precursor, 2,2-diethylpentanoic acid.

Synthesis Protocol: LiAlH₄ Reduction

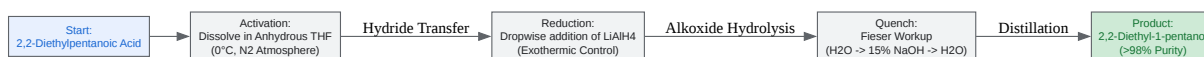
Rationale: Direct reduction of the carboxylic acid ensures the carbon skeleton remains intact without the rearrangement risks associated with Grignard additions to ketones.

Reagents:

- 2,2-Diethylpentanoic acid (Precursor)[1]

- Lithium Aluminum Hydride () (Reductant)
- Tetrahydrofuran (THF), Anhydrous (Solvent)

Workflow Diagram (DOT):



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Figure 1: Synthesis workflow for analytical standard preparation via hydride reduction.

Impurity Markers

When analyzing commercial samples, look for 2-ethyl-1-pentanol. This impurity arises if the alkylation step in the precursor synthesis was incomplete (mono-ethylation vs. di-ethylation).

- Diagnostic: The impurity will show a doublet/multiplet for the -protons in NMR, whereas the target molecule shows a singlet.

Part 3: Spectroscopic Analysis (The Core)

This section details the expected spectral data derived from the molecule's unique symmetry and steric environment.

Nuclear Magnetic Resonance (NMR)

The NMR spectrum is the definitive tool for structural validation. The quaternary carbon at C2 decouples the hydroxymethyl protons from the rest of the alkyl chain.

¹H NMR (400 MHz,

)

Chemical Shift ()	Multiplicity	Integration	Assignment	Structural Insight (Why?)
3.35 - 3.45	Singlet (s)	2H		Critical Diagnostic: No protons on C2 to split this signal. If this is a doublet, the sample is impure.
1.40 - 1.60	Broad Singlet	1H		Chemical shift varies with concentration (H- bonding).
1.20 - 1.35	Multiplet	10H	Alkyl	Overlapping signals from ethyl and propyl methylene groups.
0.80 - 0.95	Overlapping Triplets	9H	Terminal	Methyls of the two ethyl groups and one propyl group.

C NMR (100 MHz,

)

Chemical Shift ()	Assignment	Note
68.5	C1 ()	Deshielded by oxygen.
42.0	C2 (Quaternary)	Diagnostic: High field quaternary carbon.
35.5	Propyl (to C2)	
26.0	Ethyl (x2)	Equivalent due to symmetry.
16.5	Propyl (Middle)	
14.5	Propyl	
7.5	Ethyl (x2)	Distinctly shielded methyls.

Mass Spectrometry (EI-MS)

The electron ionization (EI) spectrum of **2,2-diethyl-1-pentanol** is dominated by fragmentation at the quaternary center. The molecular ion (

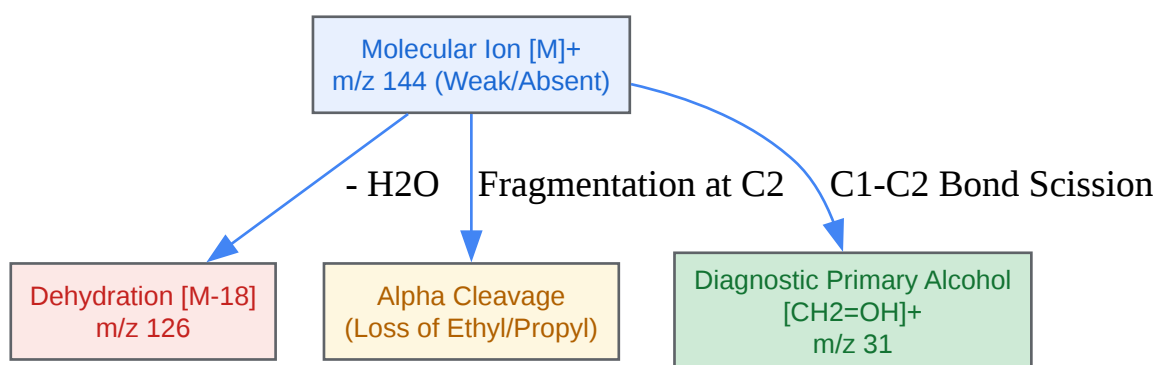
) is typically weak or absent due to rapid fragmentation.

Key Fragmentation Pathway:

- Alpha Cleavage: Loss of alkyl groups attached to the quaternary C2 is less favorable than the loss of the hydroxymethyl group, but the dominant peak often comes from the rearrangement or loss of water.

- Diagnostic Peak (m/z 31): The ion is the hallmark of primary alcohols.
- Hydrocarbon Clusters: Series of peaks separated by 14 units () representing the alkyl tails.

Fragmentation Logic Diagram (DOT):



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Figure 2: Primary mass spectrometry fragmentation pathways.

Infrared Spectroscopy (FT-IR)

- 3300–3400 cm^{-1} : Broad O-H stretch. In **2,2-diethyl-1-pentanol**, this band may appear sharper or shifted compared to linear alcohols if the steric bulk at C2 hinders intermolecular hydrogen bonding [2].
- 2850–2960 cm^{-1} : Strong C-H stretching (Alkane).
- 1050 cm^{-1} : C-O stretch (Primary alcohol).

Part 4: Experimental Protocol for Spectral Validation

To replicate these results, use the following sample preparation protocol.

Protocol: NMR Sample Prep

- Solvent Selection: Use

(Deuterated Chloroform) containing 0.03% TMS as an internal standard.

- Concentration: Dissolve 10 mg of **2,2-diethyl-1-pentanol** in 0.6 mL of solvent.
 - Note: High concentrations may shift the OH peak; dilute samples provide sharper resolution of the alkyl region.
- Acquisition: Run 16 scans for

H and 256 scans for

C to ensure signal-to-noise ratio allows detection of minor isomeric impurities.

References

- National Center for Biotechnology Information. (2026).[2][3] PubChem Compound Summary for CID 26565, **2,2-Diethyl-1-pentanol**. Retrieved January 29, 2026, from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Standard reference for interpretation of steric effects on IR/NMR shifts).
- NIST Mass Spectrometry Data Center.[4] Mass Spectrum of 1-Pentanol, 2,2-dimethyl- (Analogous fragmentation reference). NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

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Sources

- 1. uh-ir.tdl.org [uh-ir.tdl.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. PubChemLite - 2,2-diethyl-1-pentanol (C₉H₂₀O) [pubchemlite.lcsb.uni.lu]

- 4. 1-Pentanol, 2,2-dimethyl- [webbook.nist.gov]
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